

Benchmarking the lightfastness of Disperse Black 9 against industry standards

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Compound of Interest

Compound Name: Disperse Black 9

Cat. No.: B1585380

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A Comparative Analysis of the Lightfastness of Disperse Black 9

For Immediate Release

This guide provides a detailed comparison of the lightfastness of **Disperse Black 9** against other commercially available disperse dyes. The data presented is intended for researchers, scientists, and professionals in the textile and drug development industries to facilitate informed decisions in product formulation and development.

Introduction to Lightfastness in Disperse Dyes

Lightfastness is a critical property of a colorant, describing its resistance to fading upon exposure to light. For disperse dyes, which are primarily used for dyeing hydrophobic fibers like polyester, excellent lightfastness is crucial for the longevity and durability of the final product. The fading of dyes is a chemical process initiated by the energy, particularly from the ultraviolet (UV) portion of the spectrum, in light. This energy can break down the chemical bonds within the dye's chromophore, the part of the molecule responsible for its color, leading to a loss of color intensity.

Industry-standard tests for lightfastness, such as ISO 105-B02 and AATCC Test Method 16.3, are employed to quantify this resistance. These methods involve exposing dyed textile samples to a calibrated artificial light source, typically a Xenon arc lamp that simulates natural sunlight,

under controlled conditions. The degree of fading is then assessed by comparing the exposed sample to an unexposed sample against a standardized scale, most commonly the Blue Wool Scale. The Blue Wool Scale is a set of eight blue wool standards, where standard 1 has the lowest lightfastness and standard 8 has the highest. A dye's lightfastness rating is determined by identifying which of the eight blue wool standards fades to a similar extent as the test sample under the same exposure.

Comparative Lightfastness Data

The following table summarizes the lightfastness ratings of **Disperse Black 9** and a selection of alternative disperse dyes. The data has been compiled from various technical data sheets and is presented according to the ISO 105-B02 standard, which utilizes the 1-8 Blue Wool Scale (where 8 represents the highest fastness).

Dye Name	C.I. Name	CAS Number	Lightfastness Rating (ISO 105-B02)
Disperse Black 9	111301	12222-69-4	4[1]
Disperse Violet 93	-	122463-28-9	4-5[2]
Disperse Brown 27	-	12236-00-9	5-6[3]
Disperse Blue 79	11345	12239-34-8	4 to 6-7*[4][5]
Disperse Orange 30	11119	12223-23-3	6-7

*Note: Conflicting data exists for Disperse Blue 79, with some sources indicating a rating of 4 and others a rating of 6-7. This may be due to variations in testing conditions or dye concentrations.

Experimental Protocol: Lightfastness Testing (Adapted from ISO 105-B02)

This protocol outlines the general procedure for determining the color fastness to artificial light using a Xenon arc fading lamp.

1. Apparatus and Materials:

- Xenon arc fading lamp apparatus conforming to ISO 105-B02.
- Blue Wool References (Standards 1-8).
- Grey Scale for assessing change in color (ISO 105-A02).
- Specimens of textiles dyed with **Disperse Black 9** and alternative dyes.
- Opaque card for masking.

2. Test Specimen Preparation:

- Cut a specimen of the dyed textile to a suitable size for mounting in the specimen holders of the Xenon arc apparatus.
- A portion of the specimen should be covered with an opaque card to serve as the unexposed control.
- Mount the test specimens and a set of Blue Wool References in the holders.

3. Exposure Conditions:

- The test is conducted under one of the five specified exposure methods in ISO 105-B02, which control for effective humidity and black standard temperature.
- The Xenon arc lamp is operated to simulate natural daylight (D65).

4. Procedure:

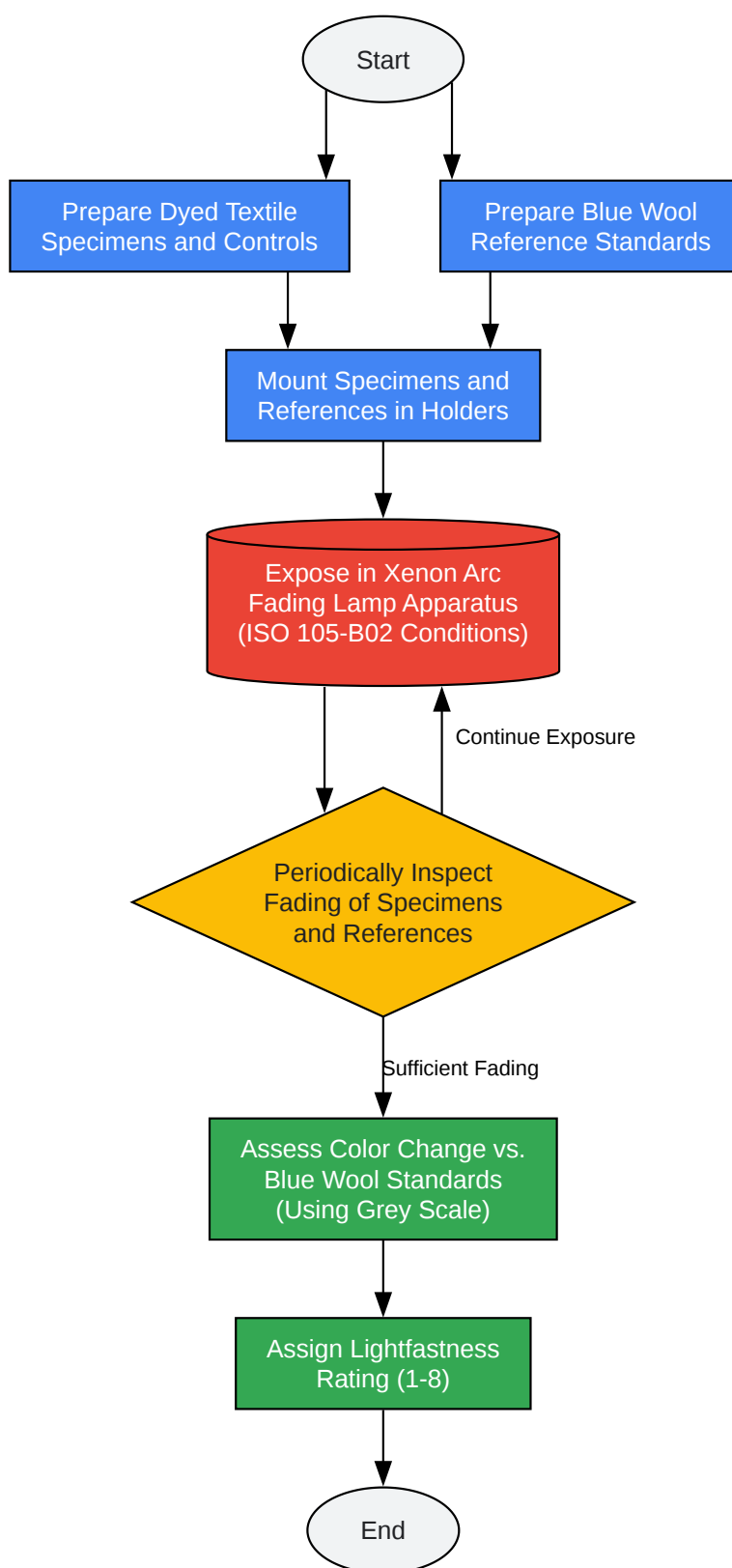
- Place the mounted specimens and Blue Wool References in the Xenon arc apparatus.
- Expose the specimens and references to the light from the Xenon arc lamp simultaneously.
- Periodically inspect the specimens and the Blue Wool References.
- The exposure is terminated when the contrast between the exposed and unexposed parts of the test specimen is equal to a specific grade on the Grey Scale, or when a specific Blue

Wool Reference has faded to a predetermined level.

5. Assessment:

- Compare the change in color of the exposed portion of the test specimen with the fading of the Blue Wool References.
- The lightfastness rating of the test specimen is the number of the Blue Wool Reference that shows a similar change in color. If the change in color of the specimen is between two adjacent Blue Wool References, an intermediate rating may be assigned (e.g., 4-5).

Experimental Workflow Diagram



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Caption: Workflow for Lightfastness Testing according to ISO 105-B02.

Conclusion

Based on the available data, **Disperse Black 9** exhibits a moderate lightfastness rating of 4 on the Blue Wool Scale. Several alternatives, such as Disperse Brown 27 and Disperse Orange 30, demonstrate significantly higher lightfastness, with ratings of 5-6 and 6-7, respectively. For applications requiring high durability and resistance to fading from light exposure, these alternatives may present more suitable options. The selection of an appropriate dye should be based on a comprehensive evaluation of its fastness properties in relation to the specific end-use requirements of the textile product.

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